

Covalent Inhibition of SOCS2 by MN551: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MN551
Cat. No.: B12384881

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the covalent inhibition of Suppressor of Cytokine Signaling 2 (SOCS2) by the small molecule **MN551**. SOCS2 is a critical negative regulator of cytokine signaling, primarily through the Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway, and is implicated in various diseases, including cancer and inflammatory conditions.[1][2] **MN551** is a rationally designed, potent, and selective covalent inhibitor that targets a specific cysteine residue within the SOCS2 protein.[3][4] This document details the mechanism of action, binding kinetics, and cellular engagement of **MN551**, and provides comprehensive experimental protocols for its characterization.

Core Concepts

Suppressor of Cytokine Signaling 2 (SOCS2) functions as the substrate recognition component of the Cullin5-RING E3 ubiquitin ligase complex (CRL5SOCS2).[5][6] This complex ubiquitinates and targets phosphorylated proteins for proteasomal degradation, thereby attenuating cytokine signaling.[5][7] A key substrate of SOCS2 is the Growth Hormone Receptor (GHR).[7][8] Dysregulation of SOCS2 activity is associated with various pathologies, making it an attractive target for therapeutic intervention.[1]

MN551 was developed through a structure-guided, fragment-based approach, starting from the phosphotyrosine (pY) amino acid, which has a high ligand efficiency for the SOCS2 SH2 domain.[3][9] A chloroacetamide "warhead" was incorporated into the molecule to covalently target Cysteine 111 (Cys111) in a flexible loop near the substrate-binding site.[9][10] To enhance cell permeability, a phosphotyrosine-masked prodrug, MN714, was also developed, which intracellularly converts to the active inhibitor **MN551**. [3][4]

Quantitative Data Summary

The following tables summarize the key quantitative data for the interaction of **MN551** and its precursors with SOCS2.

Table 1: Binding Affinity and Kinetic Parameters of **MN551** for SOCS2

Parameter	Value	Method	Reference
KD (non-covalent precursor)	0.38 μM	Isothermal Titration Calorimetry (ITC)	[9]
Ki (reversible binding affinity of MN551)	2.2 μM	Isothermal Titration Calorimetry (ITC)	[11][12]
kinact	0.0027 s ⁻¹	Fluorescence Polarization (FP) Assay	[10]
kinact/KI	1227 M ⁻¹ s ⁻¹	Fluorescence Polarization (FP) Assay	[10]

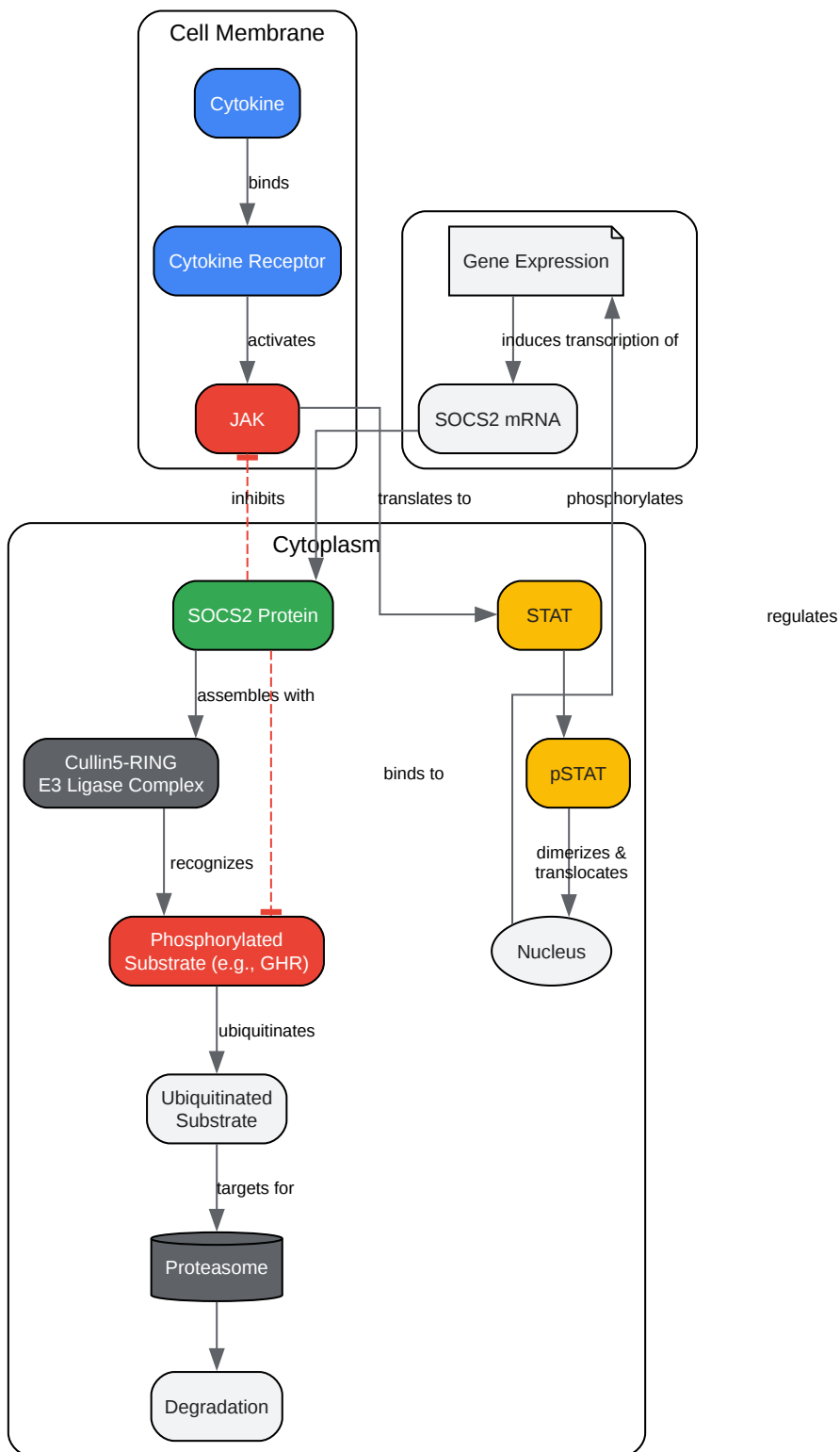
Table 2: Biophysical and Cellular Characterization of **MN551**

Parameter	Value	Method	Reference
Thermal Shift (ΔT_m)	6 °C	Differential Scanning Fluorimetry (DSF)	[11][12]
Cellular Target Engagement (EC50)	1.2 μ M	Cellular Thermal Shift Assay (CETSA)	[12]
Prodrug (MN714) Half-life	40 minutes	In-cell NMR	[6]

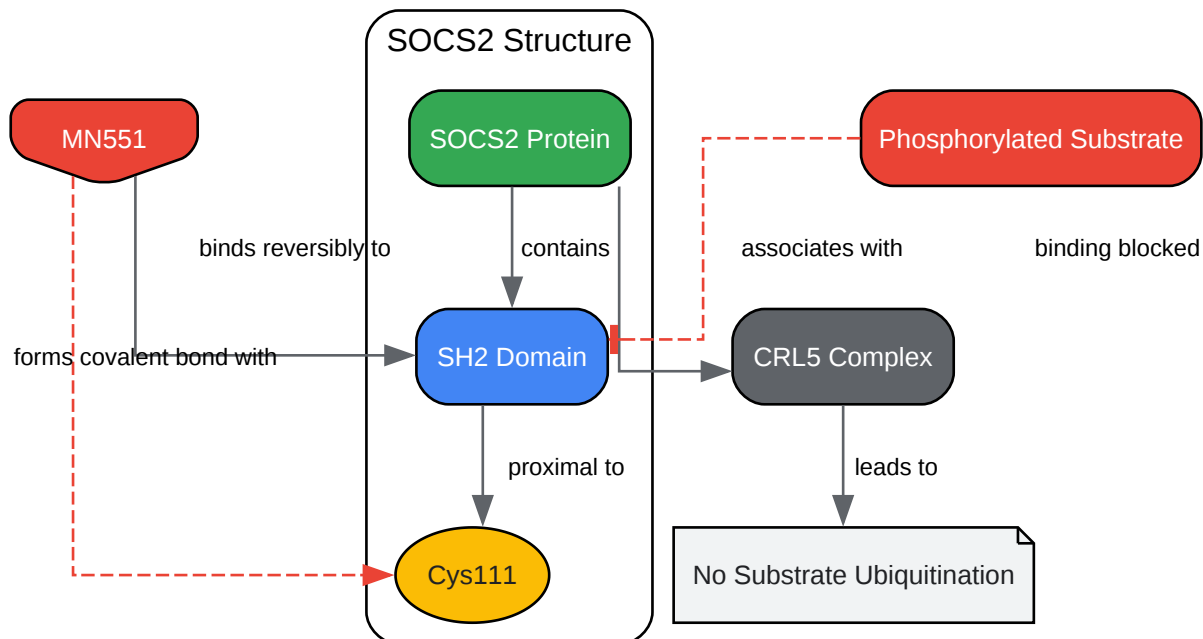
Signaling and Inhibition Mechanisms

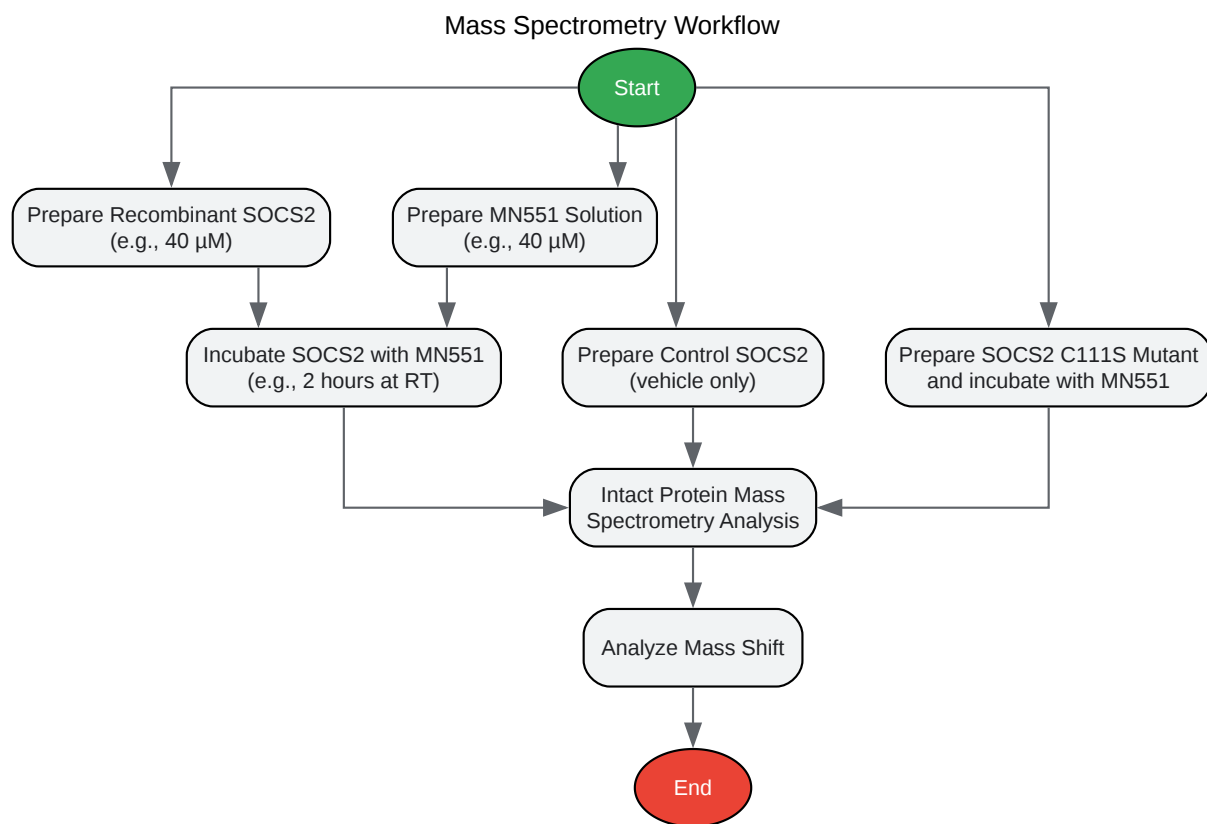
The following diagrams illustrate the SOCS2 signaling pathway and the mechanism of its covalent inhibition by **MN551**.

SOCS2 Signaling Pathway

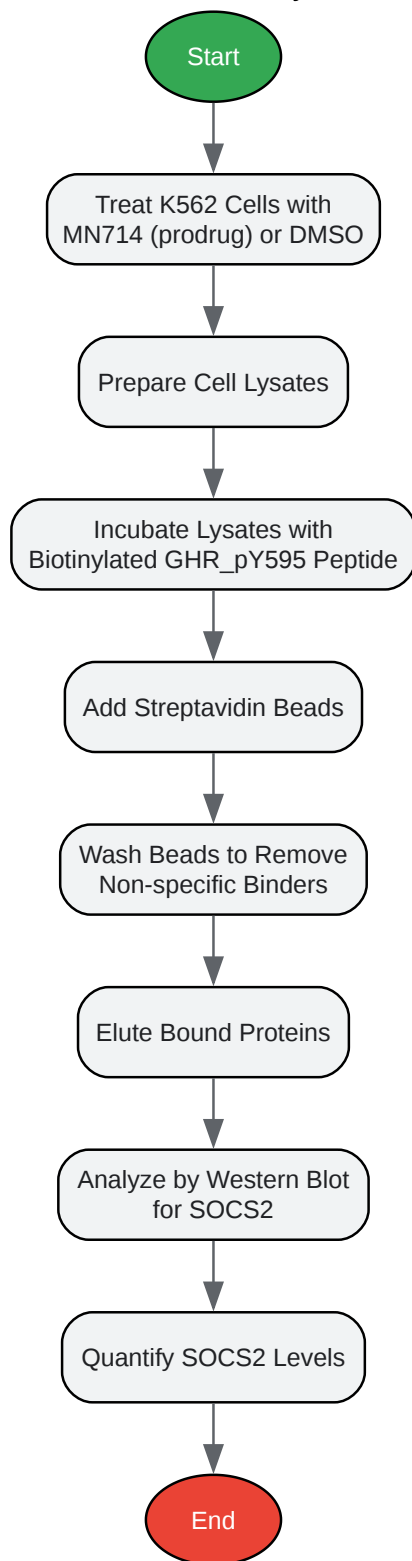


Mechanism of Covalent Inhibition by MN551





Cellular Pulldown Assay Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Suppressor of cytokine signaling (SOCS) 2, a protein with multiple functions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. SOCS2 suppressor of cytokine signaling 2 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 3. chemrxiv.org [chemrxiv.org]
- 4. Structure-based design of a phosphotyrosine-masked covalent ligand targeting the E3 ligase SOCS2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. uniprot.org [uniprot.org]
- 6. eubopen.org [eubopen.org]
- 7. atlasgeneticsoncology.org [atlasgeneticsoncology.org]
- 8. The Mechanism of Action of SOCS2 and its Role in Metabolism and Growth | Semantic Scholar [semanticscholar.org]
- 9. Unravelling the druggability and immunological roles of the SOCS-family proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Covalent Inhibition of SOCS2 by MN551: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12384881/docs#covalent-inhibition-of-socs2-by-mn551-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)